

A Comprehensive Guide to the Safe Disposal of Azadiradione

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Compound of Interest		
Compound Name:	Azadiradione	
Cat. No.:	B1252901	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **Azadiradione**, a tetracyclic triterpenoid found in the neem tree (Azadirachta indica), is noted for its antioxidant, anti-inflammatory, and potential anti-cancer properties.[1][2][3] However, its disposal requires strict adherence to safety protocols due to its potential hazards. This guide provides essential, step-by-step information for the proper disposal of **Azadiradione**, aligning with standard laboratory safety practices.

Key Safety and Hazard Information

According to safety data sheets (SDS), **Azadiradione** is classified as a substance that may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[4] Therefore, preventing its release into the environment is a critical aspect of its disposal.

Hazard Statements:

- H317: May cause an allergic skin reaction.[4]
- H410: Very toxic to aquatic life with long lasting effects.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P273: Avoid release to the environment.[4]



- P280: Wear protective gloves.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[5][4]

Quantitative Data for Azadiradione

For easy reference, the following table summarizes key quantitative data for **Azadiradione**.

Property	Value	Reference
CAS Number	26241-51-0	[1]
Molecular Formula	C28H34O5	[1]
Molar Mass	450.575 g·mol−1	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Storage Temperature	Below -18 °C	[2]

Step-by-Step Disposal Procedures

The proper disposal of **Azadiradione** waste must be conducted in accordance with national and local regulations. Under no circumstances should hazardous wastes be discharged into the environment.[6]

- 1. Waste Collection and Storage:
- Collect Waste: Collect all **Azadiradione** waste, including unused product, contaminated materials (e.g., gloves, pipette tips), and spill cleanup debris, in a designated and properly labeled hazardous waste container.[6][7][8]
- Container Requirements: Use a sturdy, leak-proof container that is compatible with the chemical.[8] The container must be kept securely closed except when adding waste.[8][9]

Safety Operating Guide



- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "Azadiradione," and the associated hazards (e.g., Skin Sensitizer, Environmental Hazard).[9]
- Segregation: Store the **Azadiradione** waste container segregated from incompatible materials.[8][9]
- 2. Spill Management:
- In the event of a spill, restrict access to the area.[10]
- Wear appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.[4][10]
- For solid spills, use a dry clean-up procedure to avoid generating dust.[10] Gently sweep or vacuum the material.
- Collect the spilled material and any contaminated absorbents into a labeled container for hazardous waste disposal.[10]
- Increase ventilation in the area if it is safe to do so.[10]
- 3. Disposal of Empty Containers:
- Thoroughly empty the container of all contents.[8]
- Triple rinse the empty container with a suitable solvent. Collect all rinsate as chemical waste. [6][8]
- After rinsing, the label on the container must be obliterated or removed.[6][8]
- Dispose of the rinsed and dried container as regular laboratory glass or plastic waste, or as directed by your institution's waste management guidelines.[8][11]
- 4. Arranging for Final Disposal:
- Contact your institution's Environmental Health and Safety (EHS) office or the designated chemical waste management service to arrange for the pickup and disposal of the

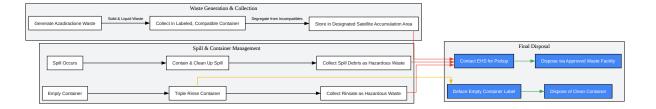


hazardous waste container.[7][8]

• Provide them with all necessary information about the waste contents.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Azadiradione**.



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Caption: Logical workflow for the proper disposal of **Azadiradione** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Azadiradione**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and waste disposal guidelines.

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